

Physical and chemical properties of Clovamide

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Compound of Interest

Compound Name: Clovamide

Cat. No.: B1236598

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A comprehensive guide to the physical and chemical properties of **Clovamide**, tailored for researchers, scientists, and professionals in drug development. This document delves into the core attributes of **Clovamide**, presenting quantitative data in structured tables, detailing experimental methodologies, and illustrating key biological pathways and experimental workflows through diagrams.

Physicochemical Properties of Clovamide

Clovamide, a naturally occurring phenolic compound found in cacao and red clover, exists as cis- and trans-isomers.^[1] The trans-isomer is often the subject of research. The fundamental physicochemical properties of **Clovamide** are summarized below.

Property	Value	Source
IUPAC Name	(2S)-3-(3,4-Dihydroxyphenyl)-2-[[<i>(E)</i> -3-(3,4-dihydroxyphenyl)prop-2-enoyl]amino]propanoic acid	[2][3]
Synonyms	N-caffeoyl-L-DOPA, N-caffeoyldopamine, trans-Clovamide	[2][4]
Molecular Formula	C18H17NO7	[1]
Molecular Weight	359.334 g/mol	[1]
CAS Number	53755-02-5 (trans-isomer)	[1]
Predicted Water Solubility	0.082 g/L	[5]
Predicted logP	2.02	[5]
pKa (Strongest Acidic)	3.22 (Predicted)	[5]
pKa (Strongest Basic)	0.7 (Predicted)	[5]
Polar Surface Area	147.32 Å ²	[5]
Hydrogen Bond Donors	6	[5]
Hydrogen Bond Acceptors	7	[5]
Rotatable Bond Count	6	[5]

Solubility and Stability

Detailed experimental data on the solubility of **Clovamide** in a wide range of organic solvents is not extensively published. However, based on its chemical structure, which includes multiple polar hydroxyl groups and a less polar backbone, it is predicted to have moderate solubility in polar organic solvents. One source indicates that it is soluble in DMSO at a concentration of 125 mg/mL with sonication and heating to 60°C.[6]

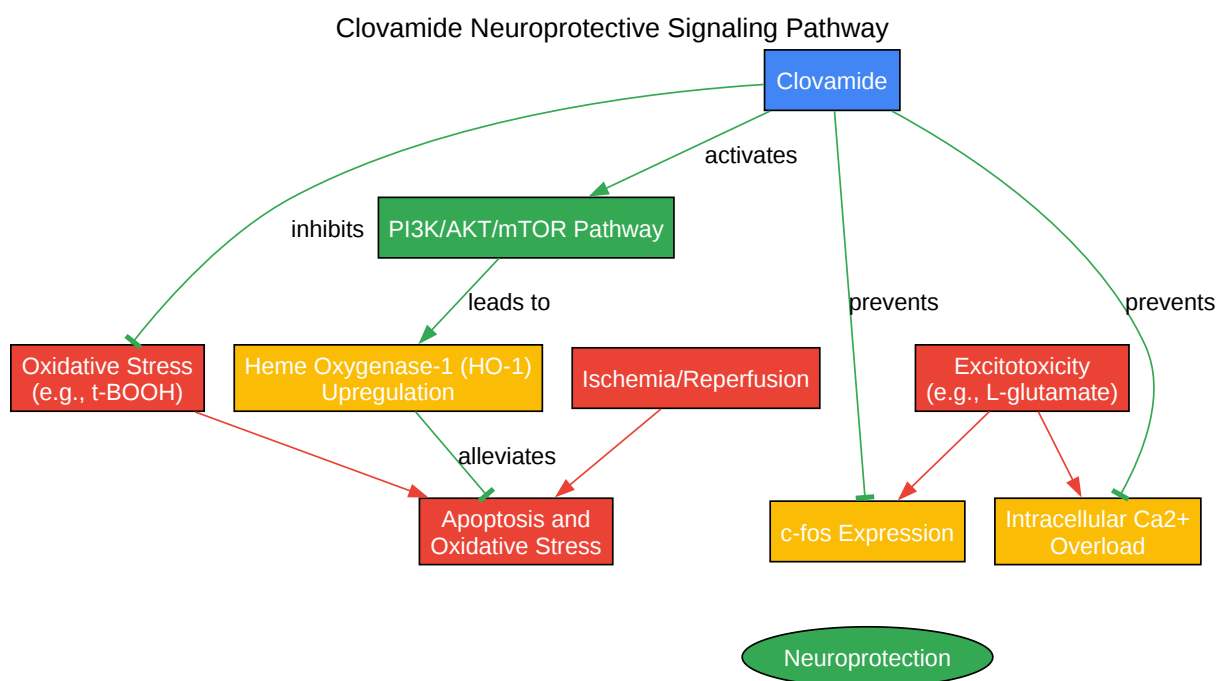
Regarding stability, **Clovamide** is a phenolic compound and, like many polyphenols, may be susceptible to degradation under conditions of high temperature, extreme pH, and exposure to light and oxygen. For long-term storage, it is recommended to be kept as a powder at -20°C.[7] In solvent, it should be stored at -80°C for up to one year.[6]

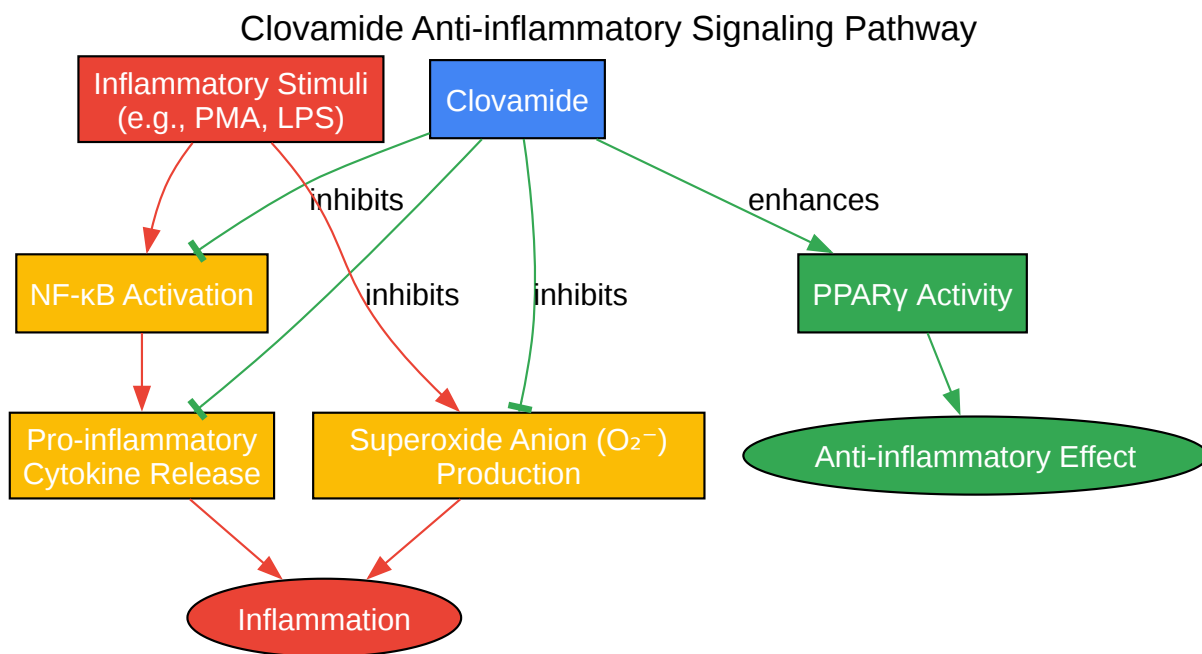
Biological Activities and Signaling Pathways

Clovamide exhibits a range of biological activities, most notably neuroprotective and anti-inflammatory effects. These activities are mediated through the modulation of several key signaling pathways.

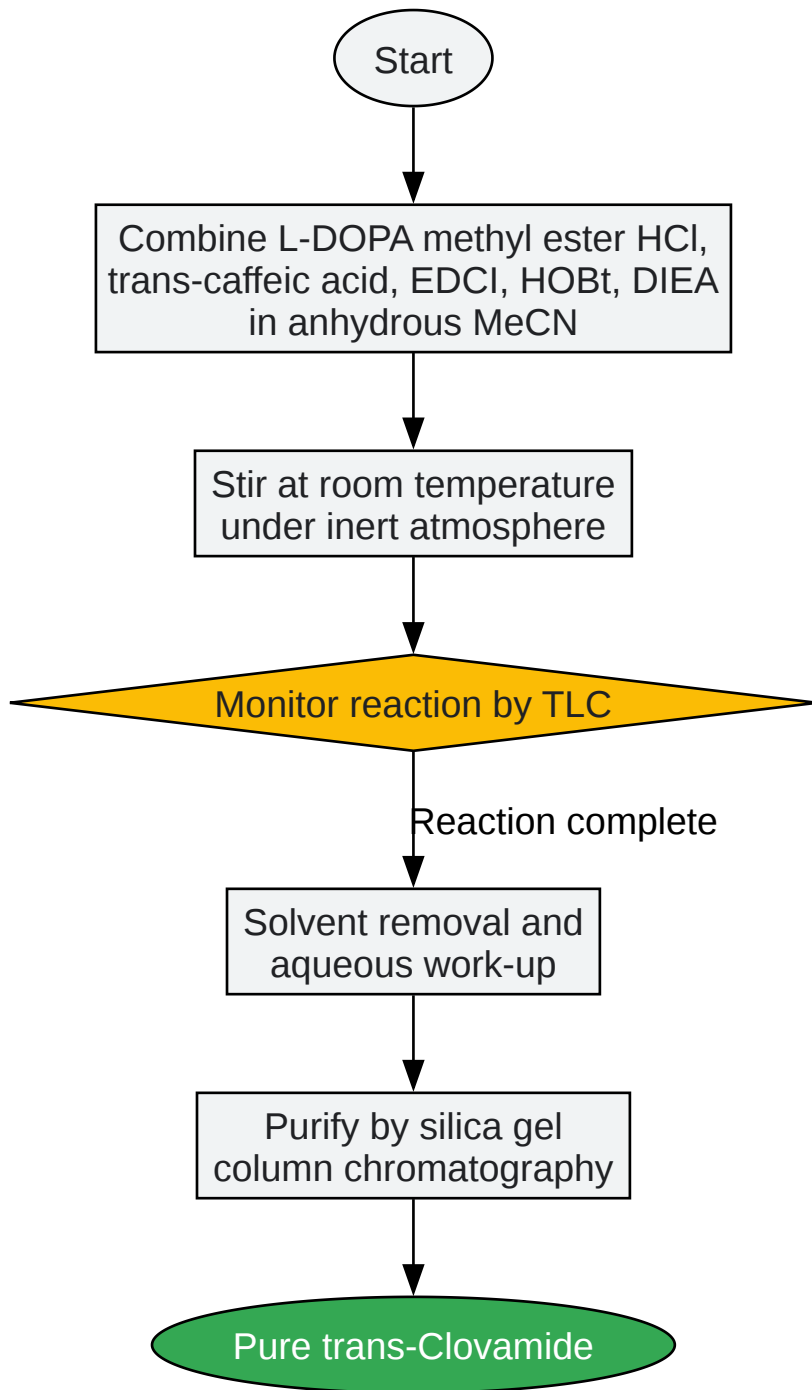
Neuroprotective Effects

Clovamide has demonstrated significant neuroprotective effects in various in vitro models of neuronal death, including those induced by oxidative stress, excitotoxicity, and oxygen-glucose deprivation/reoxygenation.[2][7][8] The underlying mechanisms involve the prevention of oxidative stress, reduction of intracellular Ca²⁺ overload, and inhibition of c-fos expression.[2][7] Furthermore, **clovamide** derivatives have been shown to upregulate the expression of heme oxygenase-1 (HO-1) through the PI3K/AKT/mTOR signaling pathway, contributing to the alleviation of apoptosis and oxidative stress.[8]

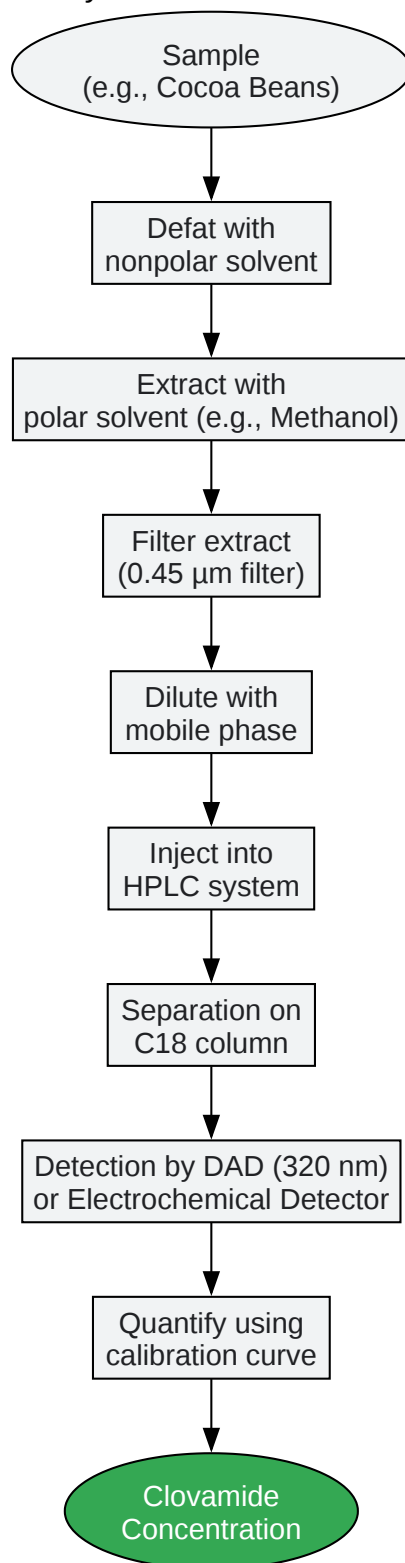




Clovamide Synthesis Workflow



HPLC Analysis Workflow for Clovamide

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